

Personal protective equipment for handling GNF-7

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Compound of Interest

Compound Name: GNF-7

Cat. No.: B15621306

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Essential Safety and Handling Guide for GNF-7

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This document provides essential safety and logistical information for the handling and disposal of **GNF-7**, a multi-kinase inhibitor. Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper management of this research compound. Given that a specific Safety Data Sheet (SDS) for **GNF-7** is not readily available, the following recommendations are based on the chemical properties of **GNF-7** and established safety protocols for handling potent, research-grade kinase inhibitors.^{[1][2][3]}

Compound Information

GNF-7 is a potent inhibitor of Ras signaling, Ack1, GCK, and various forms of Bcr-Abl, including the T315I mutant.^{[4][5][6][7]} It is a biologically active small molecule and should be handled with a high degree of caution as a potentially hazardous compound.^[1]

Property	Value	Source
Chemical Name	N-[3-[1,4-Dihydro-1-methyl-7- [(6-methyl-3- pyridinyl)amino]-2- oxopyrimido[4,5-d]pyrimidin- 3(2H)-yl]-4-methylphenyl]-3- (trifluoromethyl)benzamide	[6]
Molecular Formula	C ₂₈ H ₂₄ F ₃ N ₇ O ₂	[4][6]
Molecular Weight	547.53 g/mol	[4][6]
CAS Number	839706-07-9	[4][6]
Appearance	Solid powder	N/A
Storage	Store at -20°C	[6]
Solubility	Soluble in DMSO (up to 50 mM)	[5][6]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **GNF-7** to minimize exposure.[1]
The required level of protection varies depending on the laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. Gloves: Two pairs of nitrile gloves (double-gloving). Eye Protection: Chemical splash goggles. Lab Coat: Dedicated, disposable, non-absorbent lab coat. Ventilation: Certified chemical fume hood or powder containment hood. ^[1]
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield. Lab Coat: Standard laboratory coat. Ventilation: Chemical fume hood. ^[1]
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: Class II biological safety cabinet. ^[1]
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Operational Plan: Step-by-Step Handling Protocol

A systematic workflow is crucial for minimizing exposure risk and maintaining the integrity of GNF-7.

Receiving and Storage

- **Inspect:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Verify Storage Conditions:** Confirm that the recommended storage temperature of -20°C is met.^[6]
- **Log and Store:** Record the compound's arrival and store it in a clearly labeled, designated, and secure location away from incompatible materials.

Preparation of Stock Solutions

This protocol is for preparing a 10 mM stock solution in DMSO.

- Pre-calculation:
 - To prepare 1 mL of a 10 mM stock solution, you will need 0.5475 mg of **GNF-7** (Molecular Weight = 547.53).
 - Calculation: $547.53 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.005475 \text{ g} = 5.475 \text{ mg}$. Correction: The previous calculation was off by a factor of 10. For 1mL of 10mM stock, you need 5.475mg.
- PPE and Environment:
 - Don the appropriate PPE for handling solid compounds as detailed in the table above (double gloves, goggles, respirator, dedicated lab coat).
 - Perform all weighing and initial solvent addition within a certified chemical fume hood.^{[1][2]}
- Weighing:
 - Carefully weigh the desired amount of **GNF-7** powder using a calibrated analytical balance.
 - Use dedicated spatulas and weigh boats. Handle the solid compound gently to avoid generating dust.^[2]
- Dissolution:
 - Transfer the weighed **GNF-7** to an appropriate sterile microcentrifuge tube or vial.
 - Slowly add the calculated volume of fresh, anhydrous DMSO to the solid.^[5]
 - Securely cap the vial.
 - Vortex or sonicate the solution as needed to ensure complete dissolution. Visually confirm that no particulates are present.

- Labeling and Storage:
 - Clearly label the stock solution with the compound name, concentration, solvent, date of preparation, and your initials.
 - Store the stock solution at -20°C as recommended.

Disposal Plan

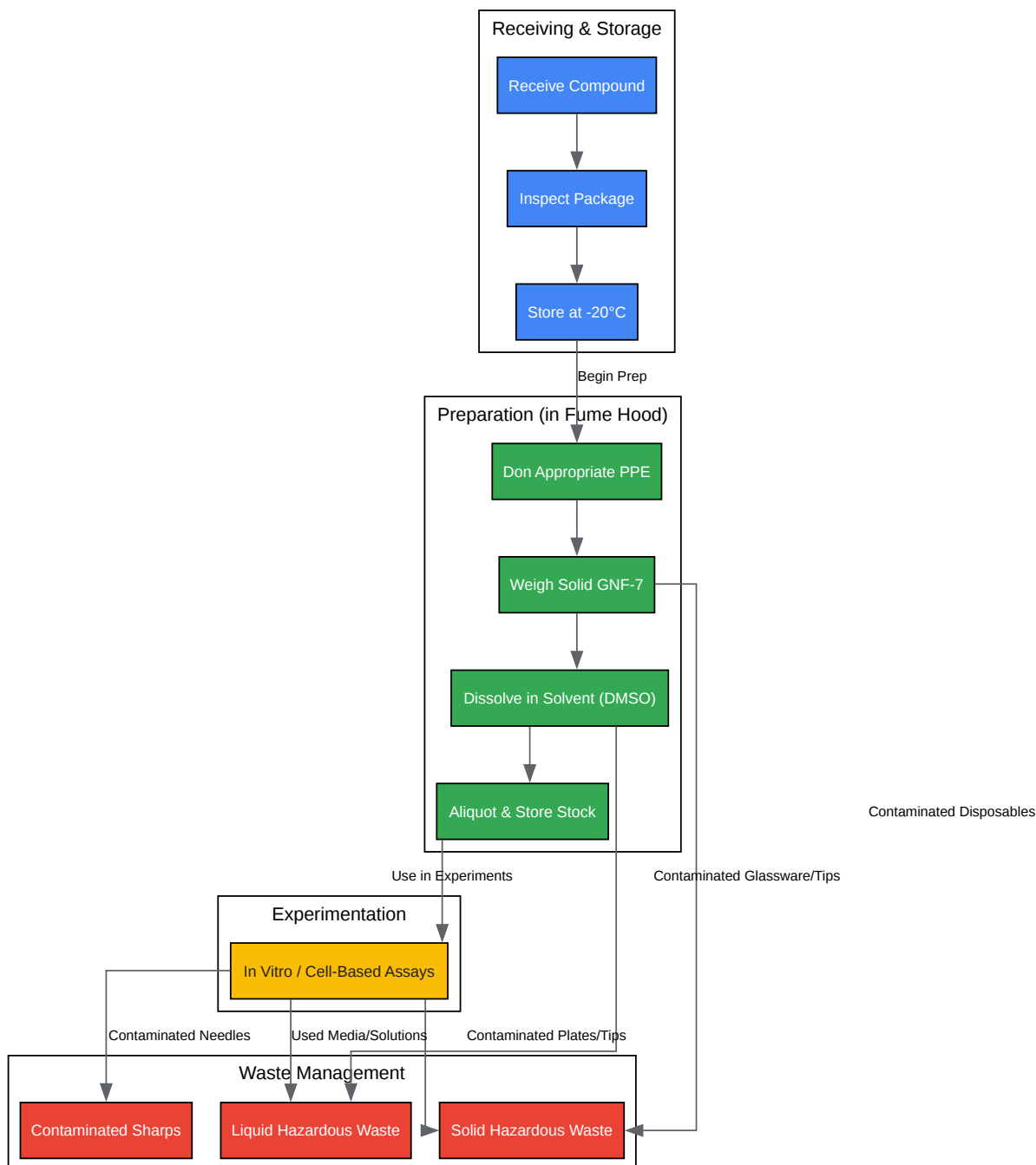
All waste materials contaminated with **GNF-7** must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)

- Solid Waste: This includes empty vials, contaminated gloves, pipette tips, weigh boats, and any other disposable materials that have come into contact with **GNF-7**. Place these items in a designated, sealed, and clearly labeled hazardous waste container.[\[2\]](#)
- Liquid Waste: Collect all unused solutions containing **GNF-7** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.[\[2\]](#)
- Contaminated Sharps: Dispose of any contaminated needles or other sharps in a puncture-resistant sharps container that is clearly labeled for hazardous chemical waste.[\[3\]](#)

Experimental Workflow Diagram

The following diagram outlines the general workflow for handling **GNF-7** from receipt to disposal.

GNF-7 Handling and Disposal Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **GNF-7** from receipt to disposal.

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